

Essential Safety and Disposal Guidance for Z55660043

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Compound of Interest

Compound Name: Z55660043

Cat. No.: B12153464

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This document provides crucial operational and disposal plans for **Z55660043**, a Regulator of G protein signaling-14 (RGS14) inhibitor. The information herein is intended to ensure the safe handling and proper disposal of this research chemical, fostering a secure laboratory environment.

Product Identification and Hazard Assessment

- Product Name: **Z55660043**
- Chemical Name: 6-(3,4-dimethoxyphenyl)-3-[(4-methoxyphenoxy)methyl]-5H-[1][2][3]triazolo[3,4-b][1][3][4]thiadiazine[5]
- Synonyms: RGS14 Inhibitor
- Primary Use: Research chemical for central nervous system and metabolic disorders research.[1][2]
- Known Hazards: While research indicates no measurable cytotoxicity in specific assays, a comprehensive hazard profile is not publicly available.[6][7][8][9][10] Therefore, it should be handled as a potentially hazardous chemical.

Proper Disposal Procedures

As a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Z55660043** is not readily available, general principles for the disposal of research-grade chemicals must be strictly followed. The primary route of disposal is through a licensed chemical waste contractor.

Step-by-Step Disposal Protocol:

- Do Not Dispose Down the Drain: This compound should not be disposed of in the sanitary sewer.
- Waste Identification and Labeling:
 - Designate a specific, sealed, and chemically compatible container for **Z55660043** waste.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name, and any known hazard characteristics.
- Waste Segregation:
 - Store **Z55660043** waste separately from other waste streams such as radioactive, biohazardous, or highly reactive wastes.
 - Avoid mixing with incompatible materials.
- Accumulation and Storage:
 - Store the waste container in a designated, well-ventilated, and secure area.
 - Keep the container closed except when adding waste.
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup by a licensed hazardous waste disposal company.

Quantitative Data Summary

Without a specific Safety Data Sheet, quantitative data regarding disposal parameters is unavailable. The following table outlines the general categories of information that would be

found in an SDS.

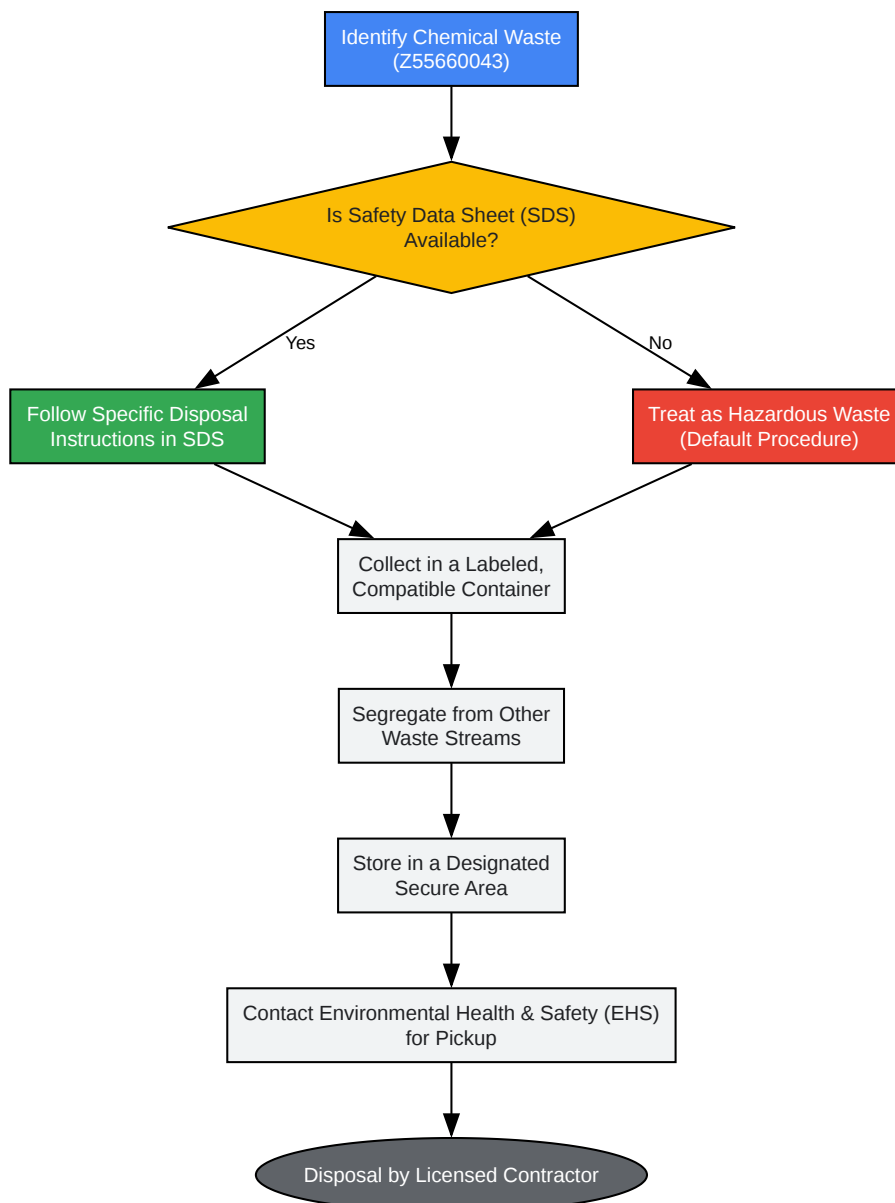
Data Point	Specification	Source
pH for Neutralization	Not Available. Treat as chemical waste; do not attempt to neutralize without specific instructions.	Manufacturer's SDS (Not Found)
Concentration Limits for Disposal	Not Available. All concentrations should be collected as hazardous waste.	Manufacturer's SDS (Not Found)
Temperature Stability	Not Available. Store at room temperature away from direct sunlight and heat sources unless otherwise specified.	General Lab Practice

Experimental Protocols

No specific experimental protocols for the disposal of **Z55660043** (e.g., neutralization, deactivation) are available. The recommended procedure is collection and disposal via a certified waste management provider.

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the proper disposal route for a laboratory chemical like **Z55660043**.



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Caption: Decision workflow for the proper disposal of **Z55660043**.

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